

Application Notes and Protocols for RI-962

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Compound of Interest

Compound Name: RI-962

Cat. No.: B15581823

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Introduction

RI-962 is a potent and selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), a critical mediator of necroptosis and inflammation.^{[1][2][3][4]} Its ability to modulate these pathways makes it a valuable tool for research in neurodegenerative diseases, inflammatory conditions, and other pathologies where RIPK1-mediated cell death plays a role. Proper handling, dissolution, and storage of **RI-962** are paramount to ensure its stability, activity, and the reproducibility of experimental results. These application notes provide detailed protocols for the effective use of **RI-962** in a laboratory setting.

Physicochemical and Solubility Data

A summary of the key quantitative data for **RI-962** is presented in the table below for easy reference.

| Property | Value | Source |
|--------------------------|---|--------|
| Molecular Weight | 480.57 g/mol | [1] |
| Molecular Formula | C ₂₈ H ₂₈ N ₆ O ₂ | [1] |
| CAS Number | 2763831-53-2 | [1][3] |
| Appearance | Solid Powder | [1] |
| Solubility | 10 mM in DMSO | [1] |
| IC ₅₀ (RIPK1) | 5.9 nM (ADP-Glo assay), 35.0 nM | [1][2] |

Experimental Protocols

I. Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps for reconstituting lyophilized **RI-962** to create a 10 mM stock solution.

Materials:

- **RI-962** solid powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Sonicator water bath (optional)
- Calibrated pipettes and sterile tips

Procedure:

- **Equilibration:** Allow the vial of lyophilized **RI-962** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.

- Calculation: Determine the required volume of DMSO to add to the vial to achieve a 10 mM concentration. The formula for this calculation is:

$$\text{Volume } (\mu\text{L}) = (\text{mass of RI-962 in mg} / 480.57 \text{ g/mol}) * 100,000$$

- Reconstitution:
 - Briefly centrifuge the vial of **RI-962** to ensure all the powder is at the bottom.
 - Carefully add the calculated volume of anhydrous DMSO to the vial.
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Ensuring Complete Dissolution (if necessary):
 - If the solid is not fully dissolved after vortexing, sonicate the vial in a water bath for 5-10 minutes.
 - Gentle warming to 37°C may also be applied, but it is crucial to verify that this does not affect the compound's stability.
- Aliquoting and Storage:
 - Once the **RI-962** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - Store the aliquots protected from light.

II. Storage of RI-962

Proper storage is critical for maintaining the integrity and activity of **RI-962**.

| Form | Storage Temperature | Duration | Notes |
|-------------------|---------------------|------------------------------------|------------------------------------|
| Solid Powder | -20°C | 12 Months | Store in a dry, dark place. |
| 4°C | 6 Months | For shorter-term storage. | |
| In Solvent (DMSO) | -80°C | 6 Months | Recommended for long-term storage. |
| -20°C | 6 Months | Suitable for short to medium-term. | |

- Note: Always refer to the manufacturer's specific recommendations for storage conditions.

III. Preparation of Working Solutions for In Vitro Assays

This protocol describes the preparation of diluted working solutions of **RI-962** for use in cell-based assays. A key consideration is to avoid precipitation of the compound when diluting the DMSO stock into aqueous media.

Materials:

- 10 mM **RI-962** stock solution in DMSO
- Anhydrous, high-purity DMSO
- Appropriate aqueous buffer or cell culture medium
- Sterile microcentrifuge tubes or 96-well plates

Procedure:

- Serial Dilutions in DMSO: It is highly recommended to perform initial serial dilutions of the 10 mM stock solution in DMSO to create a range of higher concentration intermediates. Do not directly dilute the stock solution into the aqueous buffer.

- Final Dilution into Aqueous Medium:
 - Add a small volume of the intermediate DMSO dilution to the final aqueous buffer or cell culture medium to achieve the desired final assay concentration.
 - The final concentration of DMSO in the assay should be kept as low as possible, ideally below 0.5%, and a consistent concentration should be used across all experimental conditions.
- Control: Always include a vehicle control in your experiments containing the same final concentration of DMSO as the **RI-962** treated samples.

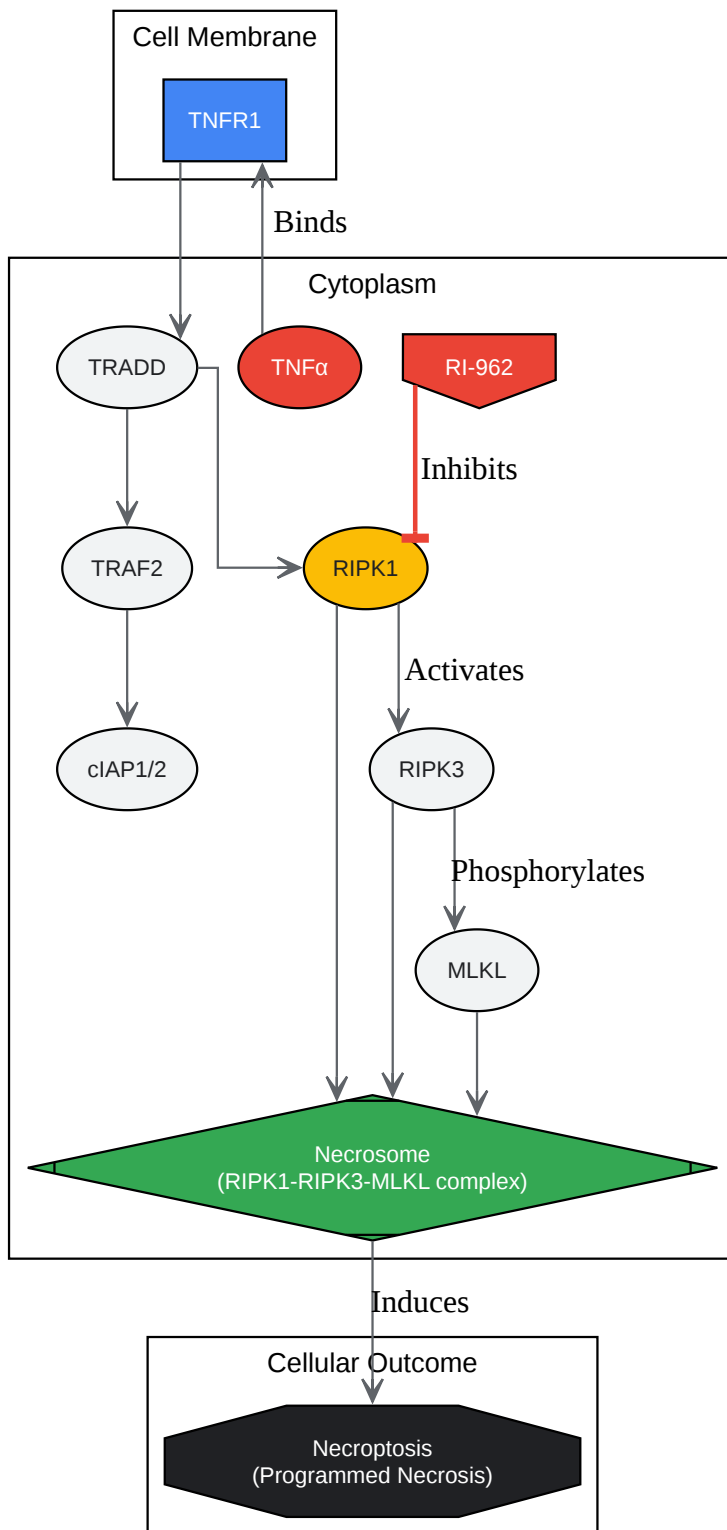
Safety Precautions

While a specific Safety Data Sheet (SDS) for **RI-962** is not readily available, standard laboratory safety practices should be followed when handling this and any other chemical compound.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.
- First Aid: In case of contact, wash the affected area thoroughly with water. If inhaled, move to fresh air. If ingested, seek medical attention immediately.

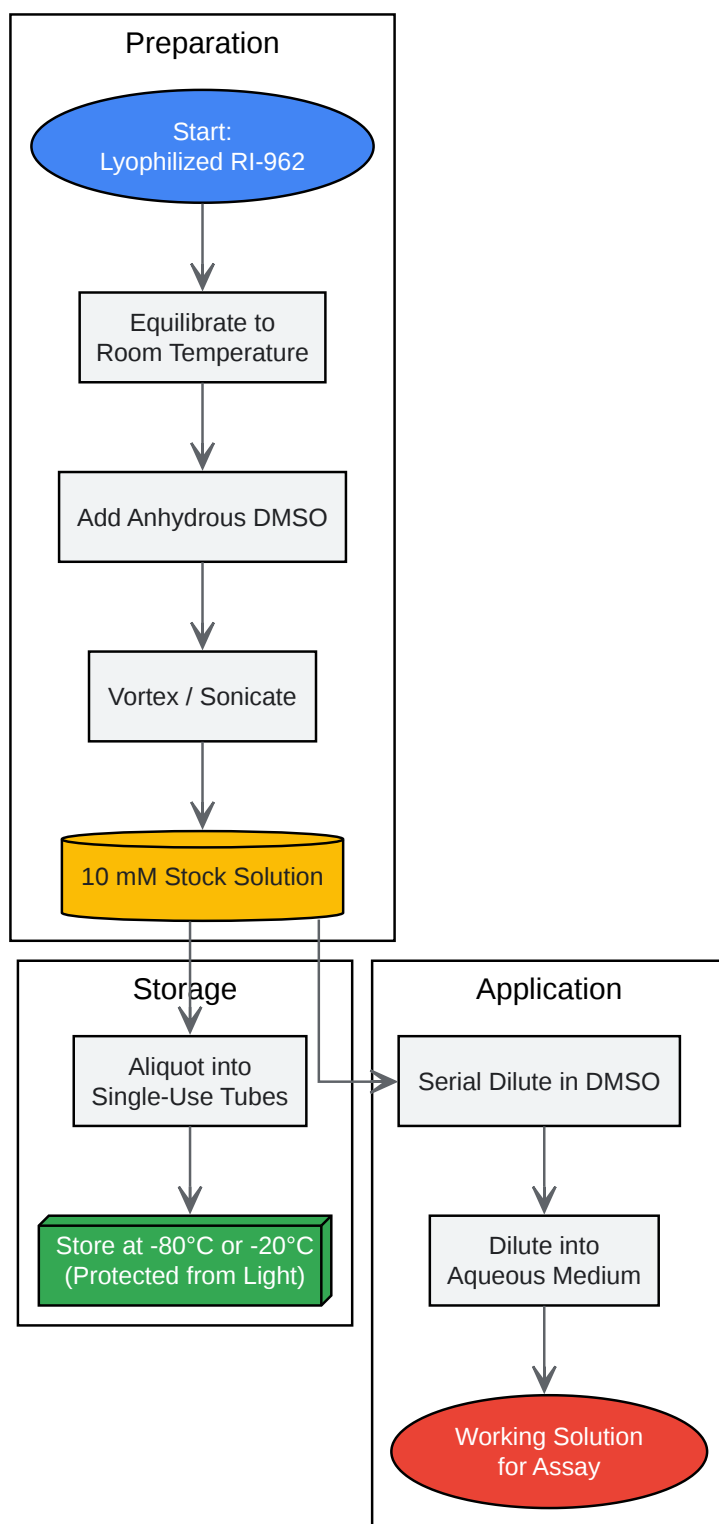
Signaling Pathway and Experimental Workflow Diagrams

Simplified Necroptosis Signaling Pathway and RI-962 Inhibition

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Caption: **RI-962** inhibits the kinase activity of RIPK1, blocking the formation of the necrosome and subsequent necroptotic cell death.

Experimental Workflow for Dissolving and Storing RI-962



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Caption: A logical workflow for the preparation and storage of **RI-962** solutions for experimental use.

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